

N-(3-Methoxy-4-nitrophenyl)acetamide CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3-Methoxy-4-nitrophenyl)acetamide

Cat. No.: B1338348

[Get Quote](#)

An In-depth Technical Guide on **N-(3-Methoxy-4-nitrophenyl)acetamide** and Its Isomers

This technical guide provides a comprehensive overview of the chemical and physical properties, molecular structure, and synthesis of **N-(3-Methoxy-4-nitrophenyl)acetamide** and its closely related, more extensively studied isomer, N-(4-Methoxy-3-nitrophenyl)acetamide. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Introduction

N-(3-Methoxy-4-nitrophenyl)acetamide and its isomers are aromatic compounds belonging to the class of acetamides. These compounds are of interest in medicinal chemistry and materials science due to their structural motifs, which are present in various biologically active molecules. This guide will focus on the user-specified compound and provide comparative data on a key isomer to offer a broader understanding of this chemical class.

Compound Identification and Physicochemical Properties

There can be ambiguity in the nomenclature of substituted phenylacetamides. The position of the substituents on the phenyl ring is crucial for the compound's identity and properties. This

guide addresses **N-(3-Methoxy-4-nitrophenyl)acetamide** and the more commonly documented isomer, N-(4-Methoxy-3-nitrophenyl)acetamide.

Property	N-(3-Methoxy-4-nitrophenyl)acetamide	N-(4-Methoxy-3-nitrophenyl)acetamide
CAS Number	Not explicitly found; precursor has CAS	50651-39-3[1]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	C ₉ H ₁₀ N ₂ O ₄ [1]
Molecular Weight	210.19 g/mol	210.1867 g/mol [1]
IUPAC Name	N-(3-Methoxy-4-nitrophenyl)acetamide	N-(4-Methoxy-3-nitrophenyl)acetamide
Synonyms	3'-Methoxy-4'-nitroacetanilide	4'-Methoxy-3'-nitroacetanilide

Molecular Structure

The molecular structure of these isomers is characterized by a central phenyl ring substituted with an acetamide group, a methoxy group, and a nitro group. The relative positions of the methoxy and nitro groups define the specific isomer.

Caption: Molecular Structure of **N-(3-Methoxy-4-nitrophenyl)acetamide**.

Caption: Molecular Structure of N-(4-Methoxy-3-nitrophenyl)acetamide.

In the case of N-(4-Methoxy-3-nitrophenyl)acetamide, crystallographic studies have shown that the methoxy and acetamide groups are nearly coplanar with the phenyl ring.[2][3] The nitro group, however, is twisted out of this plane by approximately 30 degrees and can be disordered over two orientations.[2][3][4]

Experimental Protocols: Synthesis

Detailed synthesis protocols are available in the literature for isomers of **N-(3-Methoxy-4-nitrophenyl)acetamide**. The general method involves the acetylation of the corresponding substituted nitroaniline.

Synthesis of N-(4-Methoxy-3-nitrophenyl)acetamide

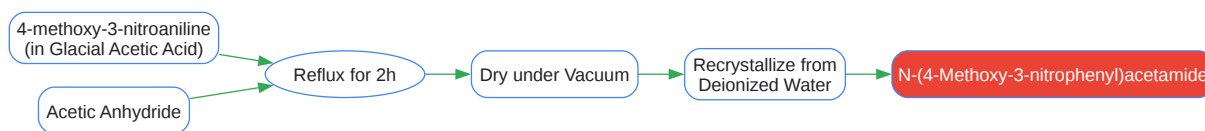
A documented method for the synthesis of N-(4-Methoxy-3-nitrophenyl)acetamide involves the acetylation of 4-methoxy-3-nitroaniline.[2]

Materials:

- 4-methoxy-3-nitroaniline (20 mmol, 3.36 g)
- Glacial acetic acid (30 ml)
- Acetic anhydride (24 mmol, 2.46 g, 20% molar excess)

Procedure:

- A solution of 4-methoxy-3-nitroaniline in glacial acetic acid is prepared in a suitable reaction vessel.
- Acetic anhydride is added to the solution.
- The reaction mixture is refluxed for 2 hours with continuous stirring.
- After the reaction is complete, the mixture is dried under vacuum.
- The resulting residue is purified by recrystallization twice from deionized water to yield single crystals of N-(4-Methoxy-3-nitrophenyl)acetamide.[2]



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of N-(4-Methoxy-3-nitrophenyl)acetamide.

Synthesis of N-(4-Methoxy-2-nitrophenyl)acetamide

A similar acetylation procedure is used for the synthesis of N-(4-Methoxy-2-nitrophenyl)acetamide.^{[5][6][7]}

Materials:

- 4-methoxy-2-nitroaniline (20 mmol, 3.36 g)
- Glacial acetic acid (30 ml)
- Acetic anhydride (24 mmol, 2.46 g)

Procedure:

- 4-methoxy-2-nitroaniline is dissolved in glacial acetic acid.
- Acetic anhydride is added to the solution.
- The reaction mixture is stirred continuously for 18 hours at room temperature.
- Following the reaction, the mixture is dried under vacuum.
- The N-(4-methoxy-2-nitrophenyl)acetamide in the residue is purified by recrystallization twice from an aqueous solution.^{[5][6][7]}

Biological Activity and Signaling Pathways

There is limited specific information in the public domain regarding the biological activity and involvement in signaling pathways for **N-(3-Methoxy-4-nitrophenyl)acetamide**. However, the broader class of 4-alkoxyacetanilides, to which these compounds are related, has a history of use as analgesics and antipyretics.^{[2][6]} The biological effects of these precursor drugs are often attributed to their metabolites. For instance, 4-alkoxyacetanilides can undergo oxidative O-dealkylation in vivo to form N-(4-hydroxyphenyl)acetamide (acetaminophen), a clinically significant analgesic.^[2]

It has been suggested that nitrated metabolites of such compounds may arise in vivo during conditions of oxidative stress, potentially modulating their pharmacological or toxicological

profiles.[8] While no specific signaling pathways have been elucidated for **N-(3-Methoxy-4-nitrophenyl)acetamide**, research on related acetamide derivatives has explored their potential as antitubercular agents.[9]

Conclusion

This technical guide has summarized the available information on **N-(3-Methoxy-4-nitrophenyl)acetamide** and its isomer, N-(4-Methoxy-3-nitrophenyl)acetamide. While data on the user-specified compound is scarce, the detailed information provided for its well-documented isomer offers valuable insights into the synthesis, structure, and potential context of this class of compounds. Further research is required to fully characterize the physicochemical properties and biological activities of **N-(3-Methoxy-4-nitrophenyl)acetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(4-methoxy-3-nitrophenyl)acetamide [webbook.nist.gov]
- 2. N-(4-Methoxy-3-nitrophenyl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 3. journals.iucr.org [journals.iucr.org]
- 4. journals.iucr.org [journals.iucr.org]
- 5. journals.iucr.org [journals.iucr.org]
- 6. N-(4-Methoxy-2-nitrophenyl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 7. journals.iucr.org [journals.iucr.org]
- 8. journals.iucr.org [journals.iucr.org]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [N-(3-Methoxy-4-nitrophenyl)acetamide CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1338348#n-3-methoxy-4-nitrophenyl-acetamide-cas-number-and-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com